

Application Notes and Protocols for ZM223 in Immunofluorescence Staining

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Compound of Interest

Compound Name: ZM223

Cat. No.: B1496286

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Introduction

ZM223 is a highly specific primary antibody designed for the detection of a key regulatory protein in the SUMOylation pathway. These application notes provide detailed protocols and expected results for the use of **ZM223** in immunofluorescence (IF) staining, a powerful technique for visualizing protein localization and expression within cells and tissues.^{[1][2]} The SUMOylation pathway is a critical post-translational modification system that regulates numerous cellular processes, and its dysregulation is implicated in various diseases, including cancer.^{[3][4][5][6]} Understanding the subcellular localization of key SUMOylation pathway components is therefore crucial for both basic research and therapeutic development.

Product Information

Product Name	ZM223
Target	Key protein in the SUMOylation signaling pathway
Host Species	Rabbit
Isotype	IgG
Applications	Immunofluorescence (IF), Immunohistochemistry (IHC), Western Blot (WB)
Storage	Store at -20°C. Avoid repeated freeze-thaw cycles.
Supplied As	Liquid

Quantitative Data Summary

The following tables provide a summary of the recommended starting dilutions and expected performance of **ZM223** in immunofluorescence applications. These values were determined using the protocols outlined below and may require optimization for your specific experimental conditions.

Table 1: Recommended Dilution Range for **ZM223** in Immunofluorescence

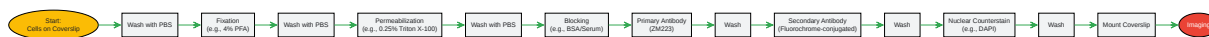
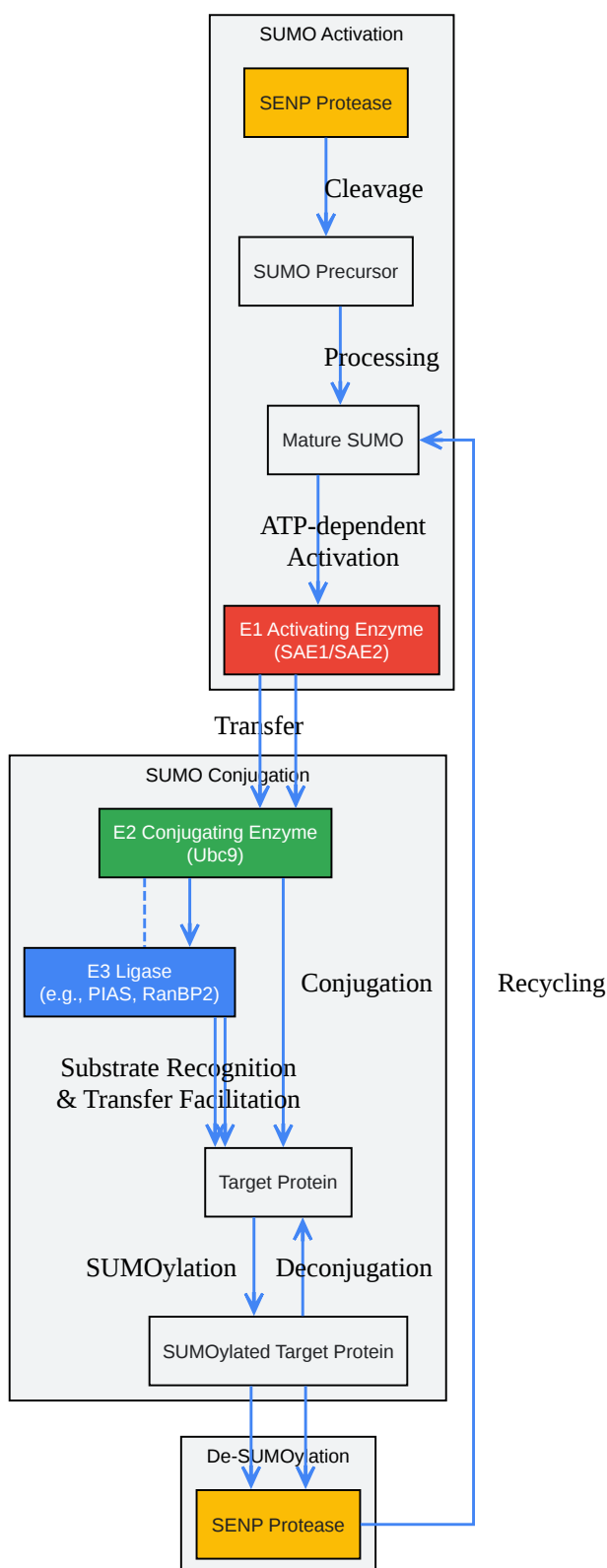
Cell Line/Tissue Type	Fixation Method	Recommended Starting Dilution
HeLa Cells	4% Paraformaldehyde	1:500
A549 Cells	4% Paraformaldehyde	1:400
MCF-7 Cells	Methanol (-20°C)	1:800
Human Breast Cancer Tissue (FFPE)	4% Paraformaldehyde	1:250

Table 2: Performance Characteristics of **ZM223**

Parameter	Value
Optimal Incubation Time (Primary Antibody)	Overnight at 4°C or 2 hours at room temperature
Optimal Incubation Time (Secondary Antibody)	1 hour at room temperature
Signal-to-Noise Ratio (HeLa cells, 1:500 dilution)	> 10
Photostability	High (when used with an appropriate anti-fade mounting medium)

Signaling Pathway

The SUMOylation pathway involves a series of enzymatic steps that conjugate Small Ubiquitin-like Modifier (SUMO) proteins to target substrates. This process is critical for regulating protein stability, localization, and activity. Dysregulation of this pathway has been implicated in the progression of several cancers.[\[3\]](#)[\[4\]](#)[\[5\]](#)



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References

- 1. youtube.com [youtube.com]
- 2. Immunofluorescence Protocol & Troubleshooting - Creative Biolabs [creativebiolabs.net]
- 3. mdpi.com [mdpi.com]
- 4. mdpi.com [mdpi.com]
- 5. The Role of SUMO E3 Ligases in Signaling Pathway of Cancer Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
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